

IUPAC name and synonyms for 1-bromo-4-butylbenzene

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Compound of Interest

Compound Name: 1-Bromo-4-butylbenzene

Cat. No.: B1268048

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In-depth Technical Guide: 1-bromo-4-butylbenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides the formal IUPAC name and a comprehensive list of synonyms for the chemical compound **1-bromo-4-butylbenzene**.

Nomenclature

IUPAC Name: **1-bromo-4-butylbenzene**^{[1][2]}

The formal name designated by the International Union of Pure and Applied Chemistry (IUPAC) for this compound is **1-bromo-4-butylbenzene**. This name precisely describes the molecular structure, indicating a benzene ring substituted with a bromine atom and a butyl group at the first and fourth positions, respectively.

Synonyms

1-bromo-4-butylbenzene is also known by several other names in scientific literature, chemical databases, and commercial catalogs. These synonyms are often used interchangeably and are listed in the table below for easy reference.

Synonym	Source
1-Bromo-4-n-butylbenzene	[1][3]
4-Bromo-n-butylbenzene	[1][3]
p-Bromobutylbenzene	[3]
4-Butylbromobenzene	[3]
Benzene, 1-bromo-4-butyl-	[1][3]
4-n-Butylbromobenzene	[1][3]
p-Butylbromobenzene	[3]
4-Butylphenyl bromide	[3]
4-(But-1-yl)bromobenzene	[1][3]
p-Bromo-n-butylbenzene	[3]
4-Bromo-1-butylbenzene	[3]

Chemical Identifiers

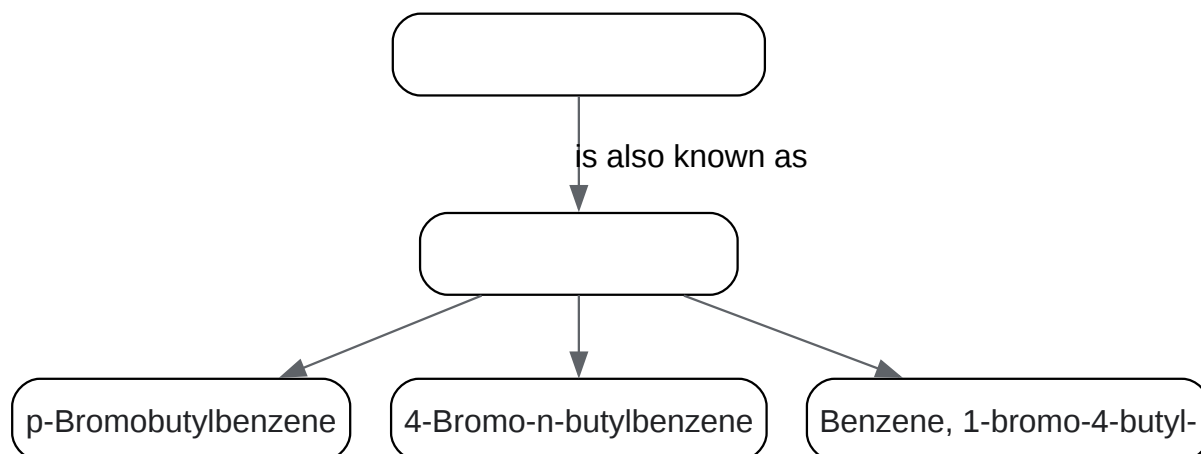
To further aid in the precise identification of **1-bromo-4-butylbenzene**, the following chemical identifiers are provided.

Identifier	Value
CAS Number	41492-05-1[1][2][3][4]
Molecular Formula	C ₁₀ H ₁₃ Br[1][2][4]
InChI Key	BRGVKVZXDWGJBX-UHFFFAOYSA-N[1][2]
SMILES	CCCCC1=CC=C(C=C1)Br[1][2]

Logical Relationship of Nomenclature

The relationship between the IUPAC name and its common synonyms is based on different naming conventions (e.g., ortho-, meta-, para- substitution patterns) and historical naming

practices. The following diagram illustrates this relationship.



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Caption: Relationship between the IUPAC name and common synonyms for **1-bromo-4-butylbenzene**.

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References

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